

# stability of CAPS buffer during prolonged storage

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(Cyclohexylamino)-1-propanesulfonic acid

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## CAPS Buffer Stability: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of CAPS (N-cyclohexyl-3-aminopropanesulfonic acid) buffer during prolonged storage.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store prepared CAPS buffer solutions?

For optimal stability, CAPS buffer solutions should be stored in a cool, dry, and dark place.<sup>[1][2]</sup> It is crucial to keep the container tightly sealed to prevent the absorption of atmospheric carbon dioxide, which can lower the pH of this alkaline buffer, and to avoid evaporation, which would increase its concentration.<sup>[3]</sup> For short-term storage, refrigeration at 4°C is recommended. For longer-term storage, aliquoting and freezing at -20°C can be considered, although repeated freeze-thaw cycles must be avoided.<sup>[4]</sup>

Q2: How long can I store CAPS buffer?

The shelf life of a CAPS buffer solution is highly dependent on storage conditions and the absence of contaminants. While specific quantitative stability data is not readily available in published literature, proper storage helps maintain its performance for an extended period.<sup>[2]</sup> <sup>[5]</sup> It is best practice to prepare fresh buffer for critical applications. For general use, if stored

correctly, the buffer may remain stable for several weeks to a few months. However, it is highly recommended to verify the pH of the buffer before each use, especially after prolonged storage.<sup>[3]</sup>

Q3: What are the signs of a degraded CAPS buffer?

A degraded CAPS buffer may exhibit several signs:

- **pH Shift:** The most common sign of degradation is a significant change in pH from the target value. This is often due to the absorption of CO<sub>2</sub> from the atmosphere.<sup>[3]</sup>
- **Visible Microbial Growth:** Cloudiness or visible particulates can indicate microbial contamination, which will alter the buffer's properties.
- **Loss of Buffering Capacity:** The buffer may fail to maintain a stable pH during your experiment, leading to inconsistent results.<sup>[4]</sup>
- **Discoloration:** Although less common, any change in color from a clear, colorless solution could indicate a chemical change or contamination.

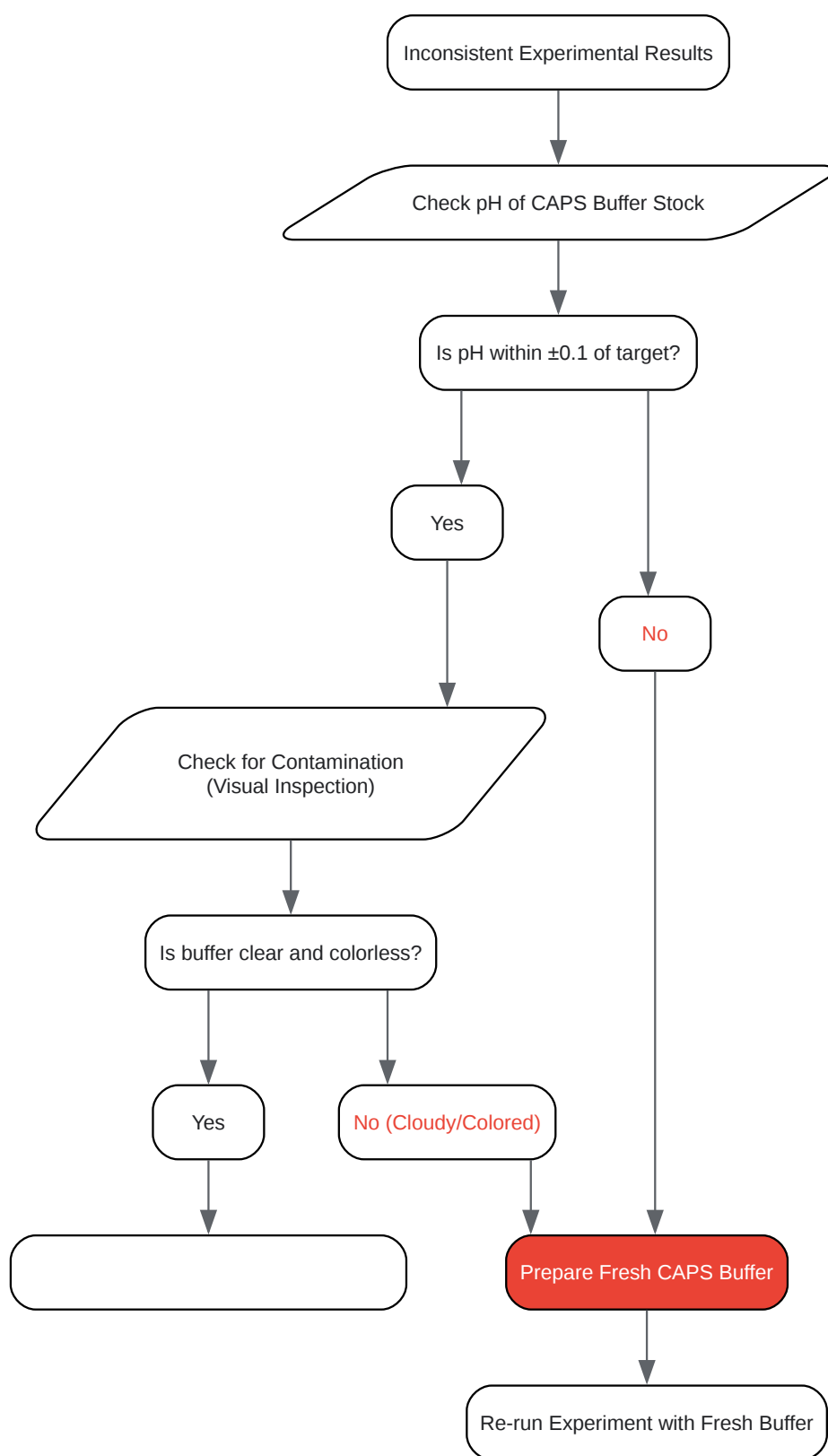
Q4: Can I reuse CAPS buffer from my experiments?

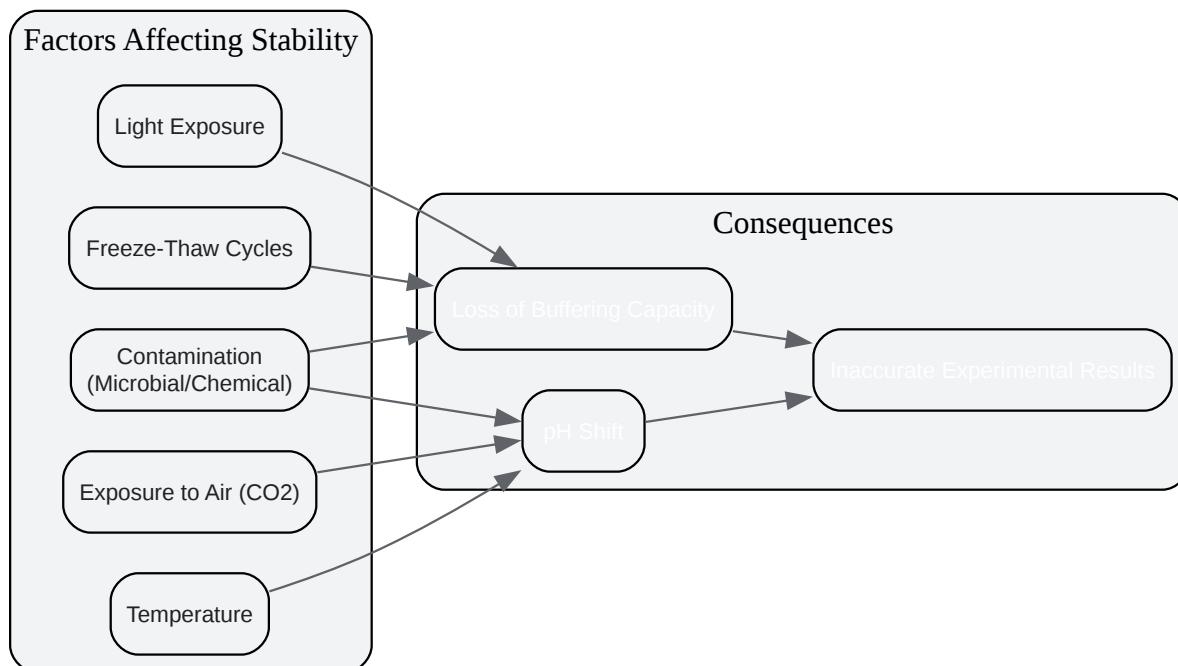
Reusing CAPS buffer is generally not recommended for sensitive applications like protein purification or enzyme assays, as even trace amounts of contaminants from a previous experiment can compromise results.<sup>[4]</sup> If you do choose to reuse it for less critical applications, it is essential to filter the buffer through a 0.22 µm or 0.45 µm filter to remove any potential microbial or particulate contaminants. Always re-check the pH before reuse.

## Troubleshooting Guide

Problem: My experimental results are inconsistent, and I suspect the CAPS buffer.

This is a common issue that can often be traced back to the buffer quality. Follow this troubleshooting workflow to diagnose the problem.





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- To cite this document: BenchChem. [stability of CAPS buffer during prolonged storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075204#stability-of-caps-buffer-during-prolonged-storage]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)